

Authored for Researchers, Scientists, and Drug Development Professionals

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Compound of Interest

Compound Name: *2-Acetamidophenol*

CAS No.: 57047-65-1

Cat. No.: B7762695

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Abstract

2-Acetamidophenol (CAS 614-80-2), the ortho-isomer of the widely recognized analgesic paracetamol (4-acetamidophenol), presents a distinct and compelling profile for the scientific community. While frequently identified as a process impurity in the synthesis of acetaminophen, it is also a molecule with unique biological activities that warrant independent investigation.[1] [2] This guide synthesizes the current technical knowledge on **2-acetamidophenol**, moving beyond its identity as a related compound to explore its physicochemical properties, synthesis, analytical characterization, and burgeoning pharmacological applications. We delve into its recently elucidated mechanism of action, particularly its role in regulating ferroptosis, which positions it as a molecule of interest for conditions such as atherosclerosis.[3][4][5]

Core Physicochemical Characteristics

A foundational understanding of **2-acetamidophenol** begins with its key physical and chemical properties. These parameters govern its behavior in experimental settings, from solubility in various solvents to its stability under storage.



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Synthesis and Purification: A Practical Workflow

The most common and straightforward synthesis of **2-acetamidophenol** involves the N-acetylation of 2-aminophenol. The choice of acetic anhydride as the acetylating agent is driven by its high reactivity, which allows for an efficient conversion.

Synthesis Pathway

The reaction proceeds via nucleophilic acyl substitution, where the amino group of 2-aminophenol attacks one of the carbonyl carbons of acetic anhydride.



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Caption: General workflow for the synthesis of **2-Acetamidophenol**.

Step-by-Step Laboratory Protocol

This protocol is a self-validating system designed for high yield and purity.

- **Reactant Preparation:** In a suitable reaction vessel, combine 2-aminophenol and glacial acetic acid. The acid serves as a solvent and catalyst.
- **Acetylation:** Slowly add acetic anhydride to the mixture. An exothermic reaction will occur, and crystals may begin to appear.^[1] The causality here is the rapid formation of the less soluble acetylated product.
- **Reaction Completion:** Gently heat the mixture until all solids dissolve completely, ensuring the reaction goes to completion.^[1] Monitor the reaction via Thin Layer Chromatography (TLC) until the starting material (2-aminophenol) is no longer visible.
- **Precipitation:** After stopping the heat, allow the mixture to cool. Dilute the cooled solution with cold water to precipitate the crude **2-acetamidophenol**. The product is less soluble in aqueous media, driving precipitation.
- **Isolation:** Collect the precipitated crystals by vacuum filtration and wash with cold water to remove residual acetic acid and other water-soluble impurities.
- **Purification (Recrystallization):** For enhanced purity, recrystallize the crude product from a suitable solvent system, such as aqueous ethanol (e.g., 70-80% ethanol).^{[1][6]} This step is critical for removing isomeric impurities and unreacted starting materials. The principle relies on the higher solubility of the desired compound in the hot solvent and its lower solubility upon cooling, leaving impurities behind in the mother liquor.
- **Drying:** Dry the purified crystals under vacuum to obtain the final product.

Analytical Characterization

Robust analytical methods are essential for confirming the identity, purity, and quality of synthesized **2-acetamidophenol**. As a key impurity of acetaminophen, validated methods for its detection are well-established.^[13]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR is used to confirm the molecular structure. The spectrum will show characteristic peaks for the acetyl methyl protons, the aromatic protons, and the amine and hydroxyl protons.[14][15]
- Chromatography (HPLC & GC): High-Performance Liquid Chromatography (HPLC) is the standard for assessing purity and quantifying the compound in mixtures, particularly in quality control of paracetamol.[16] Gas Chromatography (GC) can also be employed, often after derivatization.
- Mass Spectrometry (MS): MS provides information on the molecular weight and fragmentation pattern, confirming the compound's identity. The expected molecular ion peak would correspond to its molecular weight of approximately 151.16 g/mol .[7]
- Infrared (IR) Spectroscopy: IR spectroscopy is useful for identifying functional groups. Key absorptions would include N-H stretching, C=O (amide) stretching, and O-H (phenol) stretching.

Pharmacological Profile and Mechanism of Action

While its isomer, paracetamol, is primarily known for its analgesic and antipyretic effects, **2-acetamidophenol** displays a distinct and broader pharmacological profile.[4][7] It has demonstrated anti-inflammatory, anti-arthritic, and anti-platelet aggregation properties.[1][7]

Anti-Atherosclerotic Activity via Ferroptosis Regulation

Recent groundbreaking research has identified **2-acetamidophenol** as a potent regulator of ferroptosis, an iron-dependent form of programmed cell death characterized by lipid peroxidation.[4] This mechanism is central to its observed anti-atherosclerotic effects.[3][5]

The compound mitigates the formation of foam cells (lipid-laden macrophages), a key event in the development of atherosclerotic plaques, by:

- Upregulating Glutathione Synthesis: It enhances the expression of genes crucial for the synthesis of glutathione (GSH), a major cellular antioxidant. These genes include GCLC, GCLM, and GSS.[3][4]

- **Enhancing GPX4 Activity:** By boosting GSH levels, it increases the activity of Glutathione Peroxidase 4 (GPX4), a key enzyme that neutralizes lipid peroxides and inhibits ferroptosis. [3]
- **Regulating Iron Homeostasis:** It upregulates the expression of iron transport genes like FPN1 and FTH.[3]
- **Reducing Oxidative Stress:** This cascade of events leads to a reduction in intracellular reactive oxygen species (ROS) and ferrous ions (Fe^{2+}), protecting cells from oxidative damage.[3]



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Caption: Mechanism of **2-Acetamidophenol** in inhibiting ferroptosis.

Quantitative Biological Data



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Applications in Drug Discovery and Development

The utility of **2-acetamidophenol** spans several key areas for researchers.

- **Pharmaceutical Reference Standard:** It is widely used as a certified reference material and pharmaceutical secondary standard for the quality control of acetaminophen.[2][6][13] Its presence and quantity are critical quality attributes in the production of paracetamol.
- **Therapeutic Potential:** Its unique pharmacological profile makes it a promising lead compound. The anti-inflammatory and anti-arthritic properties suggest potential applications in rheumatology.[1][7] Furthermore, its potent anti-atherosclerotic activity via ferroptosis modulation opens new avenues for cardiovascular drug development.[5]
- **Intermediate in Organic Synthesis:** The presence of reactive hydroxyl and N-acetyl groups makes it a valuable intermediate for the synthesis of more complex molecules in pharmaceuticals, materials science, and agrochemicals.[6][17]

Safety, Handling, and Storage

Adherence to safety protocols is paramount when working with any chemical substance.

GHS Hazard Information



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This is not an exhaustive list. Always consult the full Safety Data Sheet (SDS) before use.[\[12\]](#)

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Use in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[\[18\]](#)
- Personal Protective Equipment:
 - Eye/Face Protection: Wear safety glasses with side-shields or goggles.[\[12\]](#)
 - Skin Protection: Wear suitable protective gloves (e.g., nitrile rubber) and a lab coat.[\[18\]](#)
 - Respiratory Protection: If dust is generated, use a NIOSH/MSHA-approved respirator (e.g., N95 dust mask).[\[18\]](#)
- Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[\[12\]](#)[\[19\]](#)

Storage Recommendations

- Conditions: Store in a cool, dry, well-ventilated place.[\[20\]](#) Keep the container tightly closed.[\[16\]](#)[\[20\]](#)
- Incompatibilities: Incompatible with strong oxidizing agents, acids, acid chlorides, acid anhydrides, and chloroformates.[\[1\]](#)[\[6\]](#)

- Recommended Storage Temperature: Store below +30°C.[6] For long-term storage as a neat compound, -20°C is also recommended.[2][21]

Conclusion and Future Directions

2-Acetamidophenol has successfully transitioned from being viewed merely as a paracetamol impurity to a compound of significant scientific interest. Its distinct pharmacological activities, particularly the novel anti-atherosclerotic mechanism involving ferroptosis regulation, highlight its potential as a valuable tool and therapeutic lead.

Future research should focus on elucidating its direct molecular targets to better understand its signaling cascades.[4] Further investigation into its metabolism and pharmacokinetic profile in preclinical models is essential to validate its therapeutic potential for inflammatory and cardiovascular diseases.

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